

N,3-Dimethylbutanamide: An Obscure Player in the Synthetic Chemist's Toolbox

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Compound of Interest

Compound Name: *n*,3-dimethylbutanamide

Cat. No.: B1633665

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While the world of organic synthesis is replete with a vast arsenal of reagents, **N,3-dimethylbutanamide** remains a surprisingly enigmatic and seldom-utilized compound. Despite its simple structure, a comprehensive review of scientific literature and patent databases reveals a significant lack of documented applications for this specific isomer as a reagent in organic synthesis. Its more well-known isomers, N,N-dimethylbutanamide and 3,3-dimethylbutanamide, have found broader utility, serving as versatile solvents and synthetic intermediates. The limited information available on **N,3-dimethylbutanamide** primarily pertains to its basic chemical properties, with only a single, highly specific synthetic application reported.

Physicochemical Properties

A clear understanding of a compound's physical and chemical properties is fundamental to its potential application in synthesis. The available data for **N,3-dimethylbutanamide** is summarized below.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₃ NO	[1][2]
Molecular Weight	115.17 g/mol	[1][2]
CAS Number	21458-36-6	[2]
Purity	Min. 95%	[1]

Synthesis of N,3-Dimethylbutanamide

Information regarding the synthesis of **N,3-dimethylbutanamide** itself is scarce in readily accessible scientific literature. Commercial suppliers list the compound, indicating that viable synthetic routes exist, though detailed, published protocols are not prevalent.

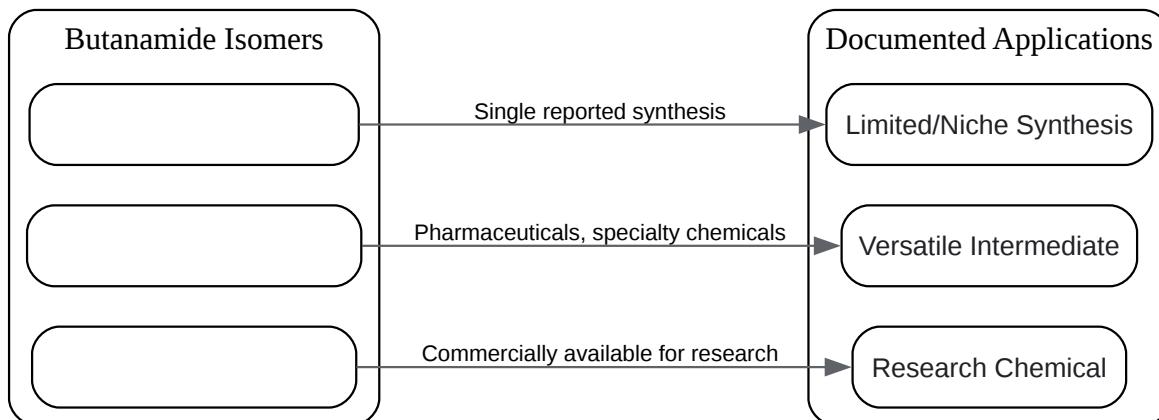
Application in Organic Synthesis: A Notable Exception

The overwhelming majority of research focuses on the reactivity and applications of N,N-dimethylbutanamide and 3,3-dimethylbutanamide. N,N-dimethylbutanamide, for instance, is recognized as a versatile organic intermediate in the synthesis of pharmaceuticals and specialty chemicals.^[3] Its utility as a building block allows for the construction of complex active pharmaceutical ingredients (APIs).^[3]

In stark contrast, the use of **N,3-dimethylbutanamide** as a reagent is documented in a single, niche application: the synthesis of N,3-Dimethyl-3-(perhydro-1,3,2-dioxazepin-2-yl)butanamide. This reaction involves the acid-catalyzed cyclization of acyclic N,N-dialkoxyamines. While this demonstrates a potential synthetic utility, it does not represent a broadly applicable or commonly employed transformation in organic chemistry.

Logical Relationship: Isomer Comparison

The disparity in the documented applications of **N,3-dimethylbutanamide** compared to its isomers can be visualized as a logical relationship.



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